

Personal protective equipment for handling 2,6-Dibromo-4-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromo-4-nitroaniline

Cat. No.: B165464

[Get Quote](#)

Essential Safety and Handling Guide for 2,6-Dibromo-4-nitroaniline

This guide provides critical safety and logistical information for the handling and disposal of **2,6-Dibromo-4-nitroaniline**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring laboratory safety.

Chemical Identifier and Hazard Summary

Identifier	Value
Chemical Name	2,6-Dibromo-4-nitroaniline
CAS Number	827-94-1
Molecular Formula	C ₆ H ₄ Br ₂ N ₂ O ₂
Signal Word	Warning
GHS Hazard Statements	H302, H312, H332, H315, H319

Hazard Classifications[1][2][3]

Hazard Class	Category	Description
Acute Toxicity, Oral	4	Harmful if swallowed[1][2][3][4]
Acute Toxicity, Dermal	4	Harmful in contact with skin[1][2][3][4]
Acute Toxicity, Inhalation	4	Harmful if inhaled[1][3][4][5]
Skin Corrosion/Irritation	2	Causes skin irritation[2][3][6][7]
Serious Eye Damage/Eye Irritation	2	Causes serious eye irritation[3][7]
Specific Target Organ Toxicity (Single)	3	May cause respiratory irritation[7]

Personal Protective Equipment (PPE)

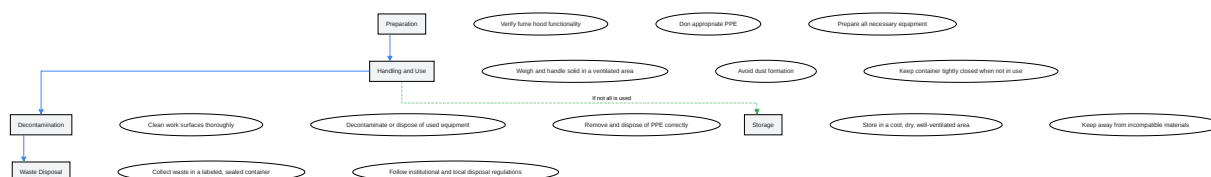
The following personal protective equipment is mandatory when handling **2,6-Dibromo-4-nitroaniline** to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment[1][5][6][7][8]

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses with side shields (compliant with OSHA 29 CFR 1910.133 or EN166)[6][8]	Protects against dust particles and potential splashes, preventing eye irritation[6].
Hand Protection	Appropriate protective gloves (e.g., nitrile rubber)[1][6]	Prevents skin contact, as the substance is harmful upon dermal absorption[2][5].
Body Protection	Protective clothing to prevent skin exposure (e.g., lab coat, coveralls)[5][6]	Minimizes the risk of skin contact and contamination of personal clothing[6].
Respiratory	NIOSH or European Standard EN 149 approved respirator (e.g., N95 dust mask)[1][6]	Protects against inhalation of harmful dust particles, especially in poorly ventilated areas.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2,6-Dibromo-4-nitroaniline** is crucial. The following workflow outlines the procedural steps from preparation to post-handling.



[Click to download full resolution via product page](#)

Figure 1: Workflow for Safe Handling of **2,6-Dibromo-4-nitroaniline**.

Experimental Protocols

1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible.[7]
- Don all required PPE as specified in the table above.
- Assemble all necessary laboratory equipment (e.g., glassware, spatulas, weighing paper) within the fume hood to minimize movement of the chemical.

2. Handling:

- Conduct all manipulations of **2,6-Dibromo-4-nitroaniline** within a chemical fume hood to ensure adequate ventilation.[\[5\]](#)[\[6\]](#)
- When weighing, use a draft shield or perform the task in a low-flow area of the hood to prevent the fine powder from becoming airborne.
- Handle the substance carefully to avoid the formation of dust.[\[5\]](#)[\[8\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)

3. Post-Handling and Decontamination:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[5\]](#)[\[6\]](#)
- Clean all work surfaces and equipment that may have come into contact with the chemical.
- Remove contaminated clothing and launder it before reuse.[\[5\]](#)
- Properly remove and dispose of gloves and other disposable PPE in a designated waste container.

Disposal Plan

The disposal of **2,6-Dibromo-4-nitroaniline** and its containers must be managed as hazardous waste.

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect all waste material, including unused product and contaminated disposable items (e.g., gloves, weighing paper), in a designated and clearly labeled hazardous waste container.

- Ensure the waste container is compatible with the chemical and is kept securely closed.
- Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**2,6-Dibromo-4-nitroaniline**".
 - Include the date of waste accumulation.
- Storage of Waste:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Final Disposal:
 - Dispose of the contents and the container in accordance with all local, regional, and national hazardous waste regulations.[3][5]
 - It is recommended to entrust the disposal to a licensed and qualified waste disposal company.[3]
 - Do not empty into drains.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-二溴-4-硝基苯胺 ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2,6-Dibromo-4-nitroaniline | C₆H₄Br₂N₂O₂ | CID 13231 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. chemical-label.com [chemical-label.com]

- 5. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 6. 2,6-Dibromo-4-nitroaniline(827-94-1)MSDS Melting Point Boiling Density Storage Transport [[m.chemicalbook.com](https://www.mchemicalbook.com)]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,6-Dibromo-4-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165464#personal-protective-equipment-for-handling-2-6-dibromo-4-nitroaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com